

# Dehydrololiolide CAS number and molecular structure.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dehydrololiolide

Cat. No.: B1588472

[Get Quote](#)

## Dehydrololiolide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Dehydrololiolide**, a naturally occurring monoterpenoid lactone, has garnered significant interest within the scientific community due to its diverse biological activities. This technical guide provides an in-depth overview of **dehydrololiolide**, focusing on its chemical properties, biological effects, and the methodologies employed in its study. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering a consolidated repository of technical data, experimental protocols, and an exploration of its potential mechanisms of action.

### Chemical Identification and Molecular Structure

**Dehydrololiolide** is a C11-norisoprenoid that exists as different stereoisomers. The general chemical information is summarized below.

Property	Data
Common Name	Dehydrololiolide
Systematic Name	4,5,7,7a-Tetrahydro-4,4,7a-trimethyl-2,6-benzofurandione
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	194.23 g/mol
CAS Number	1133-04-6 (general)[1]
19355-58-9 (racemic)	
81422-77-7 ((S)-enantiomer)	
SMILES	CC1(C)CC(=O)CC2(C)C1=CC(=O)O2

Molecular Structure:

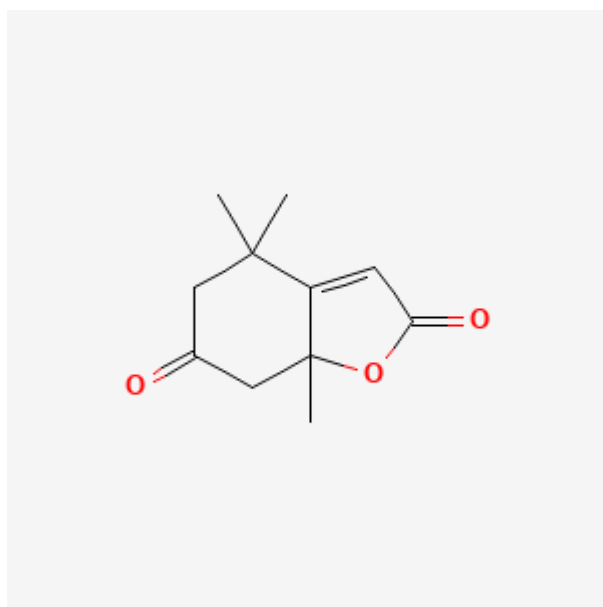


Figure 1. 2D and 3D chemical structures of **Dehydrololiolide**.

## Biological Activities and Quantitative Data

**Dehydrololiolide** has been reported to exhibit a range of biological activities, including aromatase inhibition, allelopathic effects, and potential anti-inflammatory properties. A summary of the quantitative data from various studies is presented in Table 2.

Table 2: Summary of Quantitative Biological Activity Data for **Dehydrololiolide**

Biological Activity	Assay/Model System	Endpoint	Result	Reference
Aromatase Inhibition	SK-BR-3 cells	PCA	21.8% at 50 $\mu$ M	[1]
Allelopathic Activity	Cress ( <i>Lepidium sativum</i> ) seedling growth	IC <sub>50</sub> (shoot)	0.15 - 0.24 mM	
IC <sub>50</sub> (root)	0.04 - 0.11 mM			

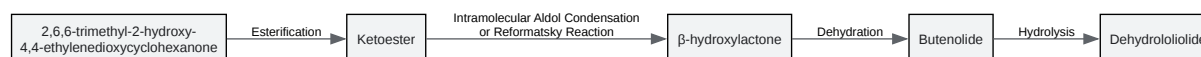
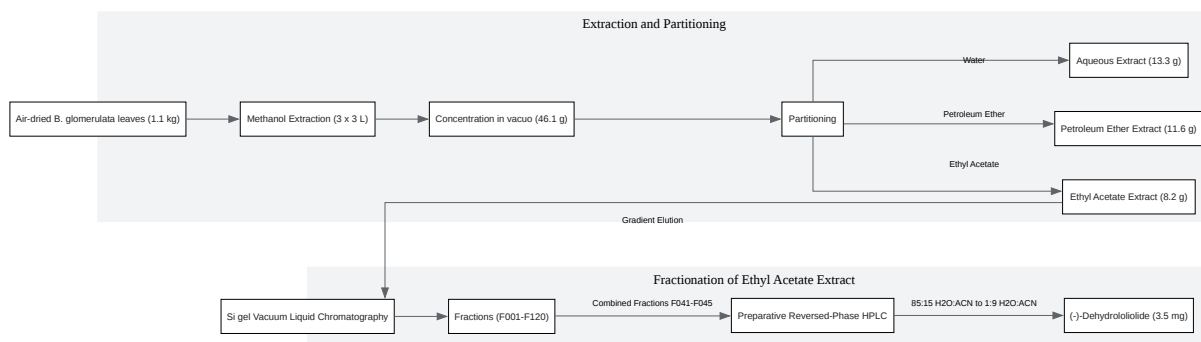
## Experimental Protocols

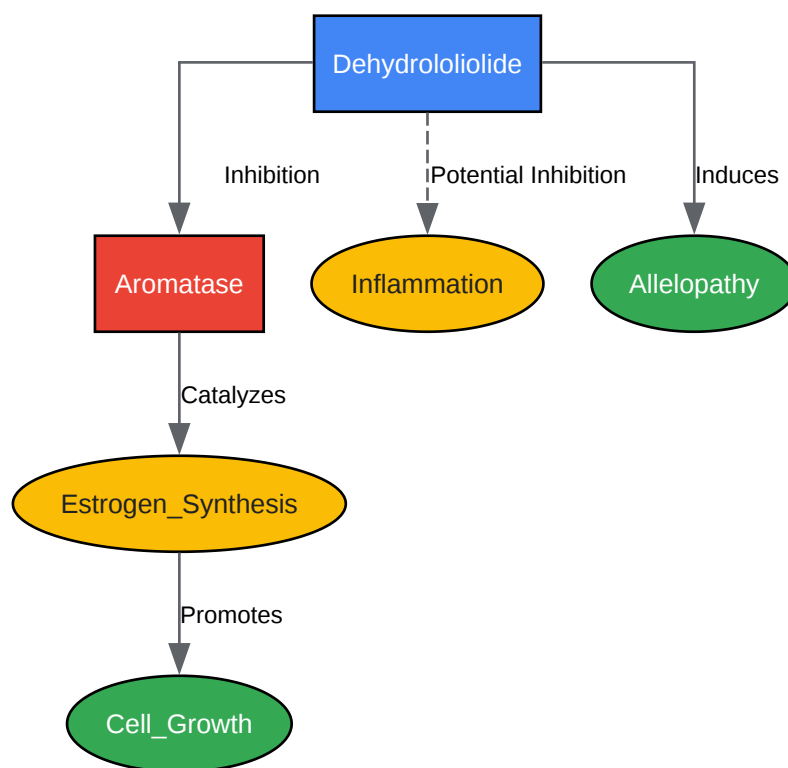
This section provides detailed methodologies for the isolation, synthesis, and biological evaluation of **dehydrololiolide**, as cited in the literature.

### Isolation of (-)-Dehydrololiolide from *Brassaiopsis glomerulata*

This protocol describes the bioassay-guided fractionation of *B. glomerulata* leaves to isolate (-)-**dehydrololiolide**.

Experimental Workflow:





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Natural Product Compounds with Aromatase Inhibitory Activity: An Update - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Dehydrololiolide CAS number and molecular structure.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588472#dehydrololiolide-cas-number-and-molecular-structure]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)